

Matenon (Mibolerone): A Potent Reference Androgen in Scientific Research

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Compound of Interest

Compound Name: *Matenon*

Cat. No.: *B1230310*

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Matenon, the brand name for the synthetic androgen Mibolerone, serves as a critical reference compound in the study of androgenic pathways and the development of novel selective androgen receptor modulators (SARMs). Its high binding affinity for the androgen receptor (AR) and potent anabolic and androgenic effects make it an invaluable tool for comparative studies. This guide provides a comprehensive comparison of Mibolerone with other key androgens, supported by experimental data and detailed protocols.

Comparative Pharmacological Data

The efficacy and receptor specificity of androgens are paramount in research. The following tables summarize the key quantitative data for Mibolerone and other commonly studied androgens: testosterone, dihydrotestosterone (DHT), and trenbolone.

Compound	Anabolic:Androgenic Ratio	Reference
Mibolerone	~590:250	[1][2]
Testosterone	100:100	[3]
Dihydrotestosterone (DHT)	Low Anabolic Activity in Muscle	[4]
Trenbolone	500:500	[3]

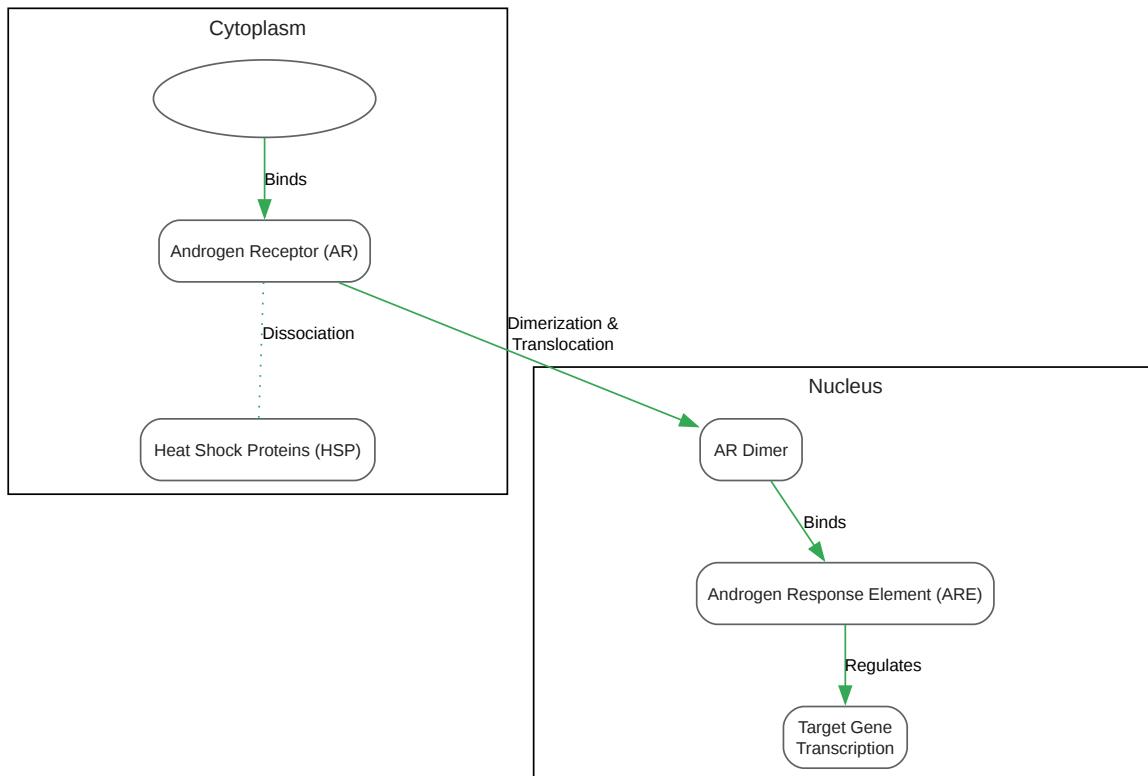
This table presents the anabolic and androgenic ratios of various androgens, with testosterone as the reference standard (100:100).

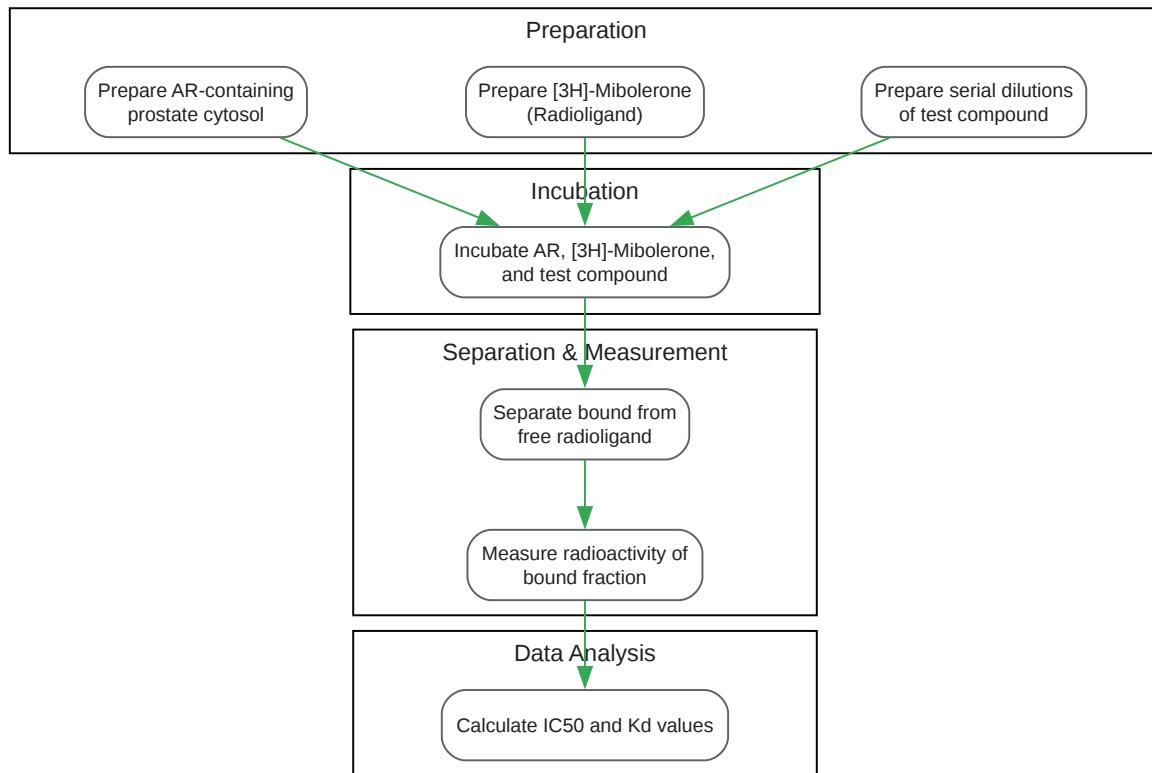
Compound	Androgen Receptor (AR) Binding Affinity (Kd in nM)	Progesterone Receptor (PR) Binding Affinity (Kd in nM)
Mibolerone	~1.5	~5.9 (human prostate), ~1.1 (rabbit uterus)
Testosterone	~0.4 - 1.0	High (Kd = 1-2 nM, high-affinity site in rat brain)
Dihydrotestosterone (DHT)	~0.25 - 0.5	No significant binding reported
Trenbolone	Similar to DHT	Slightly higher than progesterone

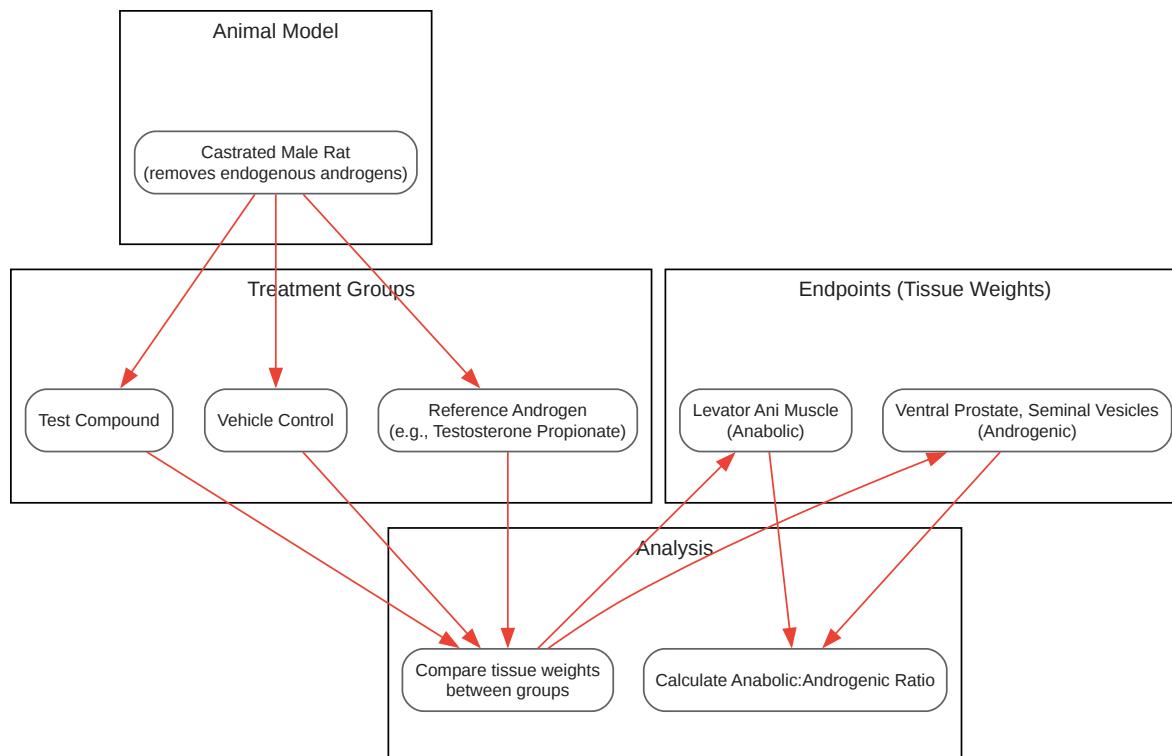
This table outlines the binding affinities of key androgens to the androgen and progesterone receptors, expressed as the dissociation constant (Kd). A lower Kd value indicates a higher binding affinity.

Understanding the Androgen Signaling Pathway

Androgens exert their effects by binding to the androgen receptor, a member of the nuclear receptor superfamily. This ligand-receptor complex then translocates to the nucleus, where it binds to specific DNA sequences known as androgen response elements (AREs). This binding event modulates the transcription of target genes, leading to the physiological effects associated with androgens.







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- To cite this document: BenchChem. [Matenon (Mibolerone): A Potent Reference Androgen in Scientific Research]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1230310#matenon-mibolerone-as-a-reference-compound-in-androgen-studies>

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